

Navigating the Safety Landscape of Tert-butyl Methyl Malonate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Tert-butyl methyl malonate is a valuable reagent in organic synthesis, frequently employed in the creation of complex molecular architectures essential for pharmaceutical development and other chemical industries. As with any chemical substance, a thorough understanding of its hazard profile and safety protocols is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This technical guide provides a comprehensive overview of the safety data for tert-butyl methyl malonate, consolidating available information to facilitate safe handling and use.

Physicochemical and Hazard Identification

A clear understanding of the physical and chemical properties of a substance is the foundation of a robust safety assessment. Tert-butyl methyl malonate is a combustible liquid with a distinct set of characteristics that inform its handling and storage requirements.



Property	Value	Citation
Molecular Formula	C8H14O4	[1][2][3]
Molecular Weight	174.2 g/mol	[1][3]
CAS Number	42726-73-8	[1]
Appearance	Colorless liquid	[2]
Density	Approximately 1.030 g/mL at 25°C	[1]
Boiling Point	80°C at 11 mmHg	
Flash Point	79°C / 174.2°F (closed cup)	[1]
Refractive Index	n20/D 1.415	
Solubility	Soluble in anhydrous alcohol and organic solvents like ethers. Information on water solubility is not readily available.	[2]
Stability	Stable under normal conditions. Material may darken in color during storage.	[1]

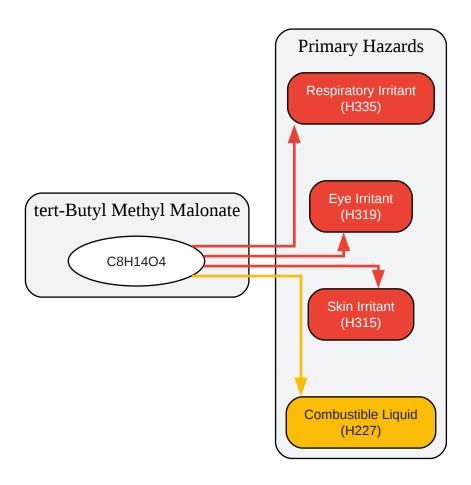
GHS Hazard Classification and Precautionary Statements

Tert-butyl methyl malonate is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its combustibility and its irritant properties.



Hazard Class	Category	Hazard Statement	Citation
Flammable Liquids	4	H227: Combustible liquid	[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3][4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3]

The following diagram illustrates the logical relationship between the hazards associated with tert-butyl methyl malonate.





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Hazard Profile of Tert-butyl Methyl Malonate

Toxicological Data: A Noteworthy Gap

A critical aspect of this technical guide is to highlight the current limitations in the available toxicological data for tert-butyl methyl malonate. Safety Data Sheets explicitly state that no acute toxicity information is available for this product and that the toxicological properties have not been fully investigated.[1] This signifies a lack of comprehensive experimental studies on parameters such as:

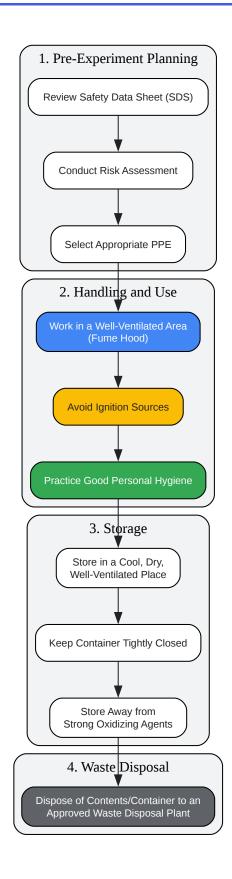
- Acute oral, dermal, and inhalation toxicity (LD50/LC50)
- · Chronic toxicity
- Carcinogenicity
- Mutagenicity
- Teratogenicity
- Reproductive toxicity

This absence of data underscores the importance of handling tert-butyl methyl malonate with a high degree of caution, assuming a higher level of risk until more definitive toxicological studies are conducted and published.

Safe Handling and Experimental Protocols

Given the known hazards and the gaps in toxicological data, a conservative approach to handling is essential. The following workflow outlines the key steps for the safe use of tert-butyl methyl malonate in a laboratory setting.





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Safe Handling Workflow for Tert-butyl Methyl Malonate



Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are non-negotiable when handling tert-butyl methyl malonate.

Protection Type	Recommended PPE	Citation
Eye/Face	Safety glasses with side- shields or goggles. Face shield where splashing is possible.	[1][4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as needed to prevent skin contact.	[1][4]
Respiratory	Use in a well-ventilated area. If vapors or mists are generated, a NIOSH-approved respirator may be necessary.	[1]

Engineering Controls

- Ventilation: Always handle tert-butyl methyl malonate in a chemical fume hood to minimize inhalation exposure.[1]
- Fire Safety: Keep away from open flames, hot surfaces, and other sources of ignition.[1] Use of explosion-proof electrical equipment is recommended.[4]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.



Exposure Route	First-Aid Protocol	Citation
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.	[1][4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.	[1][4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention.	[1]

Spillage and Disposal

- Spill Response: In case of a spill, remove all sources of ignition.[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal. [1] Ensure adequate ventilation.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

Tert-butyl methyl malonate is a valuable synthetic tool, but its use demands a comprehensive understanding of its associated hazards. While it is classified as a combustible liquid and an



irritant to the skin, eyes, and respiratory tract, the most significant safety consideration is the lack of detailed toxicological data. This necessitates a cautious and proactive approach to safety, emphasizing the consistent use of appropriate personal protective equipment, robust engineering controls, and strict adherence to safe handling protocols. By integrating the information in this guide into their laboratory safety practices, researchers can mitigate risks and ensure a safe environment for scientific discovery and innovation.

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